

Validation of HPLC-DAD Method for Disperse Red 5 Quantification

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Compound of Interest

Compound Name: DISPERSE RED 5

CAS No.: 3769-57-1

Cat. No.: B1582831

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Executive Summary

Disperse Red 5 (CAS: 3179-89-3) is a synthetic azo dye widely used in polyester textile dyeing. Due to its potential to cleave into carcinogenic aromatic amines and its sensitizing properties, its quantification is critical for regulatory compliance (e.g., OEKO-TEX®, REACH).

This guide validates a High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method. While Liquid Chromatography-Mass Spectrometry (LC-MS) offers superior sensitivity for trace environmental analysis, HPLC-DAD remains the industry workhorse for quality control (QC) and product safety testing due to its robustness, cost-efficiency, and the ability to verify peak purity via spectral analysis.

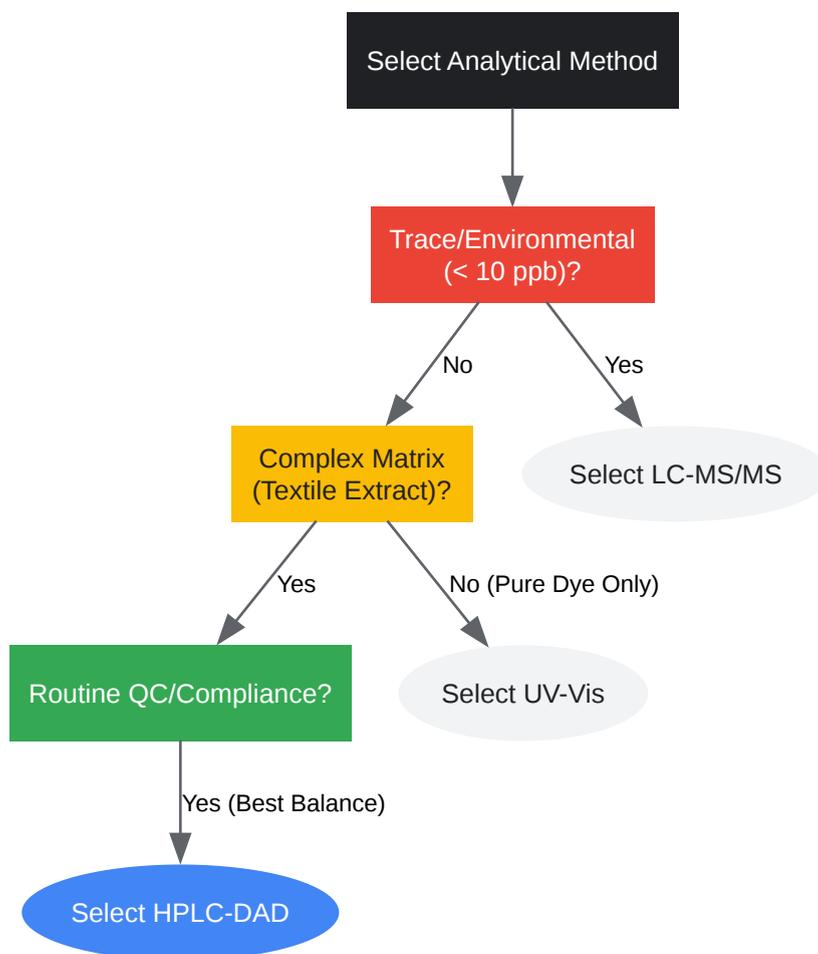
Strategic Comparison: Selecting the Right Tool

The following analysis objectively compares HPLC-DAD against common alternatives for **Disperse Red 5** (DR5) quantification.

Table 1: Comparative Performance Matrix

| Feature | UV-Vis Spectrophotometry | HPLC-DAD (Recommended) | LC-MS/MS |
|-------------------|-----------------------------------|-----------------------------------------|-------------------------------------------|
| Specificity | Low (Prone to matrix overlap) | High (Retention time + Spectral match) | Very High (Mass-to-charge ratio) |
| Sensitivity (LOD) | ~1.0 mg/L | ~0.05 mg/L | < 0.001 mg/L |
| Peak Purity | Impossible to determine | Excellent (Spectral overlay) | Good (via ion ratio) |
| Matrix Tolerance | Poor (Textile extracts interfere) | High (Separation before detection) | Moderate (Susceptible to ion suppression) |
| OpEx Cost | Low | Moderate | High |
| Primary Use Case | Raw dye strength testing | Finished product compliance (ISO 16373) | Trace environmental monitoring |

Decision Logic Diagram



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Figure 1: Decision matrix for selecting the appropriate analytical technique based on sensitivity and matrix complexity requirements.

Method Development & Optimization

The core of this validation relies on the ISO 16373-2 framework, adapted specifically for **Disperse Red 5**.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 150 mm x 4.6 mm, 3.5 μm).
 - Rationale: **Disperse Red 5** is hydrophobic. A C18 stationary phase ensures adequate retention and separation from polar matrix co-extractives.

- Mobile Phase:
 - Solvent A: 10 mM Ammonium Acetate in Water (pH 4.5).
 - Solvent B: Acetonitrile (HPLC Grade).
 - Gradient: 50% B (0-2 min)
95% B (15 min)
95% B (20 min).
- Flow Rate: 1.0 mL/min.[1]
- Injection Volume: 10 µL.
- Column Temperature: 40°C (Improves peak symmetry for azo dyes).

Detection Strategy (The "Self-Validating" Aspect)

Unlike single-wavelength UV detectors, the DAD is configured to scan from 200 nm to 700 nm.

- Quantification Wavelength: 502 nm (Typical for DR5, verify with standard).
- Peak Purity Check: The system compares spectra at the upslope, apex, and downslope of the peak. If the spectral similarity factor is < 990 (out of 1000), the peak is impure (co-elution), invalidating the result. This is the critical self-validation step.

Validation Protocol (ICH Q2(R1) Compliant)

This section details the experimental workflow to validate the method.

Specificity & Selectivity

Objective: Prove that the method distinguishes DR5 from other azo dyes and textile auxiliaries.

- Protocol: Inject a mixture of **Disperse Red 5**, Disperse Red 1, and Disperse Red 19.

- Acceptance Criteria: Resolution () between peaks must be . Peak purity angle must be less than the purity threshold.

Linearity

Objective: Confirm the response is proportional to concentration.

- Protocol: Prepare 6 calibration standards ranging from 0.5 µg/mL to 50 µg/mL in methanol.
- Data Output:

| Concentration (µg/mL) | Peak Area (mAU*s) |
|-----------------------|-------------------|
| 0.5 | 12.4 |
| 2.0 | 48.1 |
| 10.0 | 245.5 |
| 20.0 | 492.0 |
| 40.0 | 980.2 |
| 50.0 | 1225.8 |

- Acceptance Criteria: Correlation coefficient () .

Accuracy (Recovery)

Objective: Verify that the extraction method (DIN 54231 or ISO 16373) actually retrieves the dye from the fabric.

- Protocol: Spike blank polyester samples with known amounts of DR5. Extract using Pyridine/Water (1:1) at 100°C for 60 mins.

- Acceptance Criteria: Recovery between 85% and 115%.

Limit of Detection (LOD) & Quantification (LOQ)

- Calculation: Based on the standard deviation of the response () and slope ().

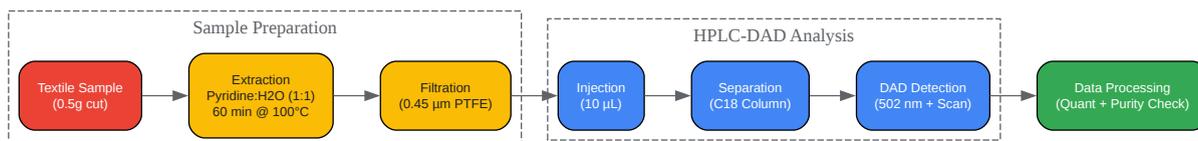
- Typical Values for DR5: LOD

0.05 mg/L; LOQ

0.15 mg/L.

Experimental Workflow Visualization

The following diagram outlines the standard operating procedure (SOP) for the extraction and analysis of **Disperse Red 5** from textile matrices.



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Figure 2: End-to-end analytical workflow for **Disperse Red 5** quantification in textiles.

References

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